

# Personal protective equipment for handling 2-Chloroethyl methyl ether

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## Compound of Interest

Compound Name: 2-Chloroethyl methyl ether

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## Essential Safety and Handling Guide for 2-Chloroethyl Methyl Ether

This guide provides critical safety protocols and logistical information for the handling and disposal of **2-Chloroethyl methyl ether** (CAS No. 627-42-9), a highly flammable and hazardous chemical. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

### Hazard Summary

**2-Chloroethyl methyl ether** is classified as a highly flammable liquid and vapor. It is harmful if swallowed and causes skin and serious eye irritation.<sup>[1]</sup> It is also identified as a carcinogen by OSHA.<sup>[2][3]</sup>

### Quantitative Data Summary

A summary of the key physical and safety properties of **2-Chloroethyl methyl ether** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>7</sub> ClO	[4]
Boiling Point	89-90 °C	[4]
Density	1.035 g/mL at 25 °C	[4]
Flash Point	8 °C (46.4 °F) - closed cup	[4]
Refractive Index	n <sub>20</sub> /D 1.408	[4]

## Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural guidance is mandatory to minimize risk during the handling of **2-Chloroethyl methyl ether**.

### Engineering Controls and Preparation

- Ventilation: All work must be conducted in a chemical fume hood with continuous local exhaust ventilation to ensure air movement is directed away from the work area.
- Ignition Sources: Eliminate all potential ignition sources. Keep the chemical away from open flames, hot surfaces, and sparks.[1][5] Use only non-sparking tools.[1][5]
- Static Discharge: Ground and bond all containers and equipment when transferring material to prevent static electricity discharge.[1][5] Use explosion-proof electrical and ventilating equipment.
- Emergency Equipment: Ensure an eyewash station and a quick drench shower are immediately accessible in the work area.[6][7]

### Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical. The following equipment must be worn at all times when handling **2-Chloroethyl methyl ether**:

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[1][4][8]

- Hand Protection: Wear appropriate chemical-resistant gloves.[4][7][8]
- Body Protection: Wear clean, full-body protective clothing, such as a lab coat, coveralls, or a long-sleeved shirt and pants, along with shoe covers.
- Respiratory Protection: If ventilation is inadequate or if vapors/aerosols are generated, use a NIOSH/MSHA approved respirator.[5] A half-face, filter-type respirator for dusts, mists, and fumes is recommended.

## Chemical Handling

- General Handling: Do not get the chemical in eyes, on skin, or on clothing.[1] Avoid ingestion and inhalation.[1][5] Do not eat, drink, or smoke in the handling area. Wash hands and any exposed skin thoroughly after handling.[1]
- Storage: Store in a designated flammables area that is cool, dry, and well-ventilated.[1][5] Keep the container tightly closed and store under an inert atmosphere.[1] Keep away from incompatible materials such as oxidizing agents.[5]

## Spill and Emergency Procedures

- Spill Cleanup: In case of a spill, evacuate the area and remove all ignition sources. Absorb the spill with an inert material (e.g., sand, vermiculite) using non-sparking tools and place it in a suitable, closed container for disposal.[5]
- First Aid - Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with plenty of water for at least 15 minutes.[1] If skin irritation persists, seek medical attention.
- First Aid - Eye Contact: Immediately flush eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and get immediate medical attention.[1]
- First Aid - Ingestion: If swallowed, call a poison center or doctor immediately. Rinse mouth. Do NOT induce vomiting.[1][5]
- First Aid - Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.

- Fire: Use CO<sub>2</sub>, dry chemical, or foam for extinction.<sup>[1]</sup> Water mist may be used to cool closed containers.<sup>[1]</sup> Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.<sup>[1]</sup> Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.<sup>[1]</sup>

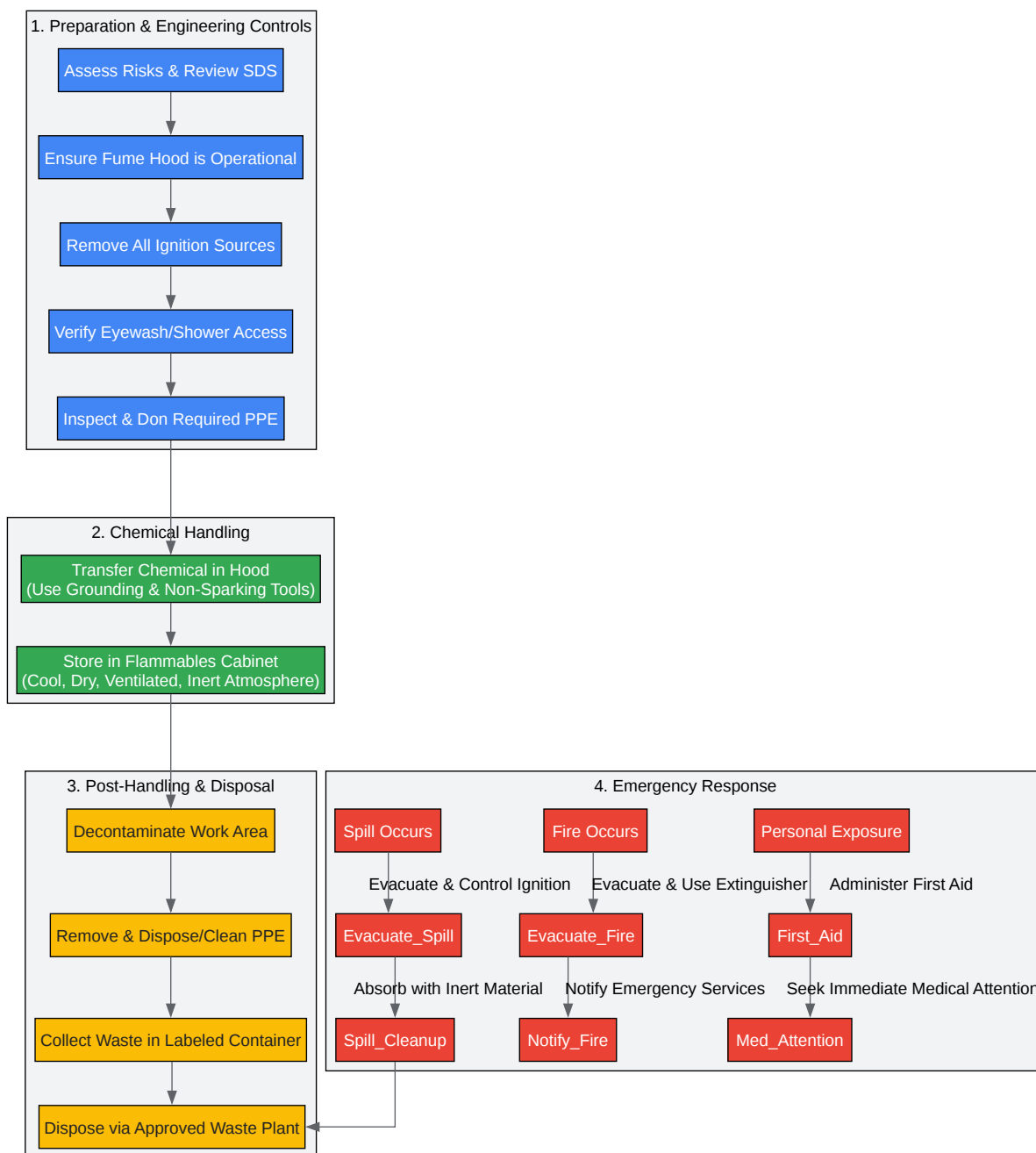
## Disposal Plan

Chemical waste must be managed in accordance with all local, state, and federal regulations.

- Waste Disposal: Dispose of contents and the container to an approved waste disposal plant.<sup>[1]</sup> The material may be sent to a licensed chemical destruction facility or disposed of by controlled incineration with flue gas scrubbing.
- Container Disposal: Do not reuse empty containers as they may retain product residue.<sup>[5]</sup> Do not pressurize, cut, weld, or expose empty containers to heat, sparks, or open flames.<sup>[5]</sup> Contaminated packaging should be handled in the same manner as the product itself. Triple rinse (or equivalent) containers before offering for recycling or reconditioning.

## Operational Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **2-Chloroethyl methyl ether**, from initial preparation to final disposal.



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